

Technical Safety & Handling Guide: (S)-alpha-(4-biphenylmethyl)-proline-HCl

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Compound of Interest

Compound Name: (S)-alpha-(4-biphenylmethyl)-proline-HCl

CAS No.: 1217722-65-0

Cat. No.: B2416192

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Executive Summary & Chemical Significance

(S)-alpha-(4-biphenylmethyl)-proline hydrochloride (CAS: 1217722-65-0) is a high-value chiral amino acid derivative.^[1] It serves as a critical intermediate in the synthesis of Sacubitril (AHU-377), a neprilysin inhibitor component of the heart failure drug Entresto (Sacubitril/Valsartan).

Unlike standard amino acids, the incorporation of the hydrophobic biphenyl group and the quaternary carbon center necessitates specific handling protocols to maintain enantiomeric purity, prevent environmental contamination, and ensure operator safety. This guide synthesizes safety data with practical laboratory workflows for researchers in GMP and R&D environments.

Chemical Profile & Identification

Parameter	Technical Specification
Chemical Name	(S)-2-([1,1'-biphenyl]-4-ylmethyl)pyrrolidine-2-carboxylic acid hydrochloride
CAS Number	1217722-65-0
Molecular Formula	C ₁₈ H ₁₉ NO ₂ [2][3][4] · HCl
Molecular Weight	317.81 g/mol
Appearance	White to off-white powder
Melting Point	318 - 322 °C (Decomposition)
Solubility	Soluble in Methanol, DMSO; sparingly soluble in water (due to biphenyl hydrophobicity)
Chirality	(S)-Enantiomer (Critical for biological activity)

Hazard Identification & Mechanistic Safety

Rationale: Understanding the chemical structure allows for predictive safety management beyond basic MSDS data.

GHS Classification & H-Codes

Based on structural analogs and vendor safety data, this compound is classified as Irritant and Environmentally Hazardous.

- H315 / H319 (Skin & Eye Irritation): The hydrochloride salt form implies potential acidity upon contact with moisture (sweat/mucous membranes), leading to immediate irritation.
- H335 (Respiratory Irritation): Fine particulates can irritate the upper respiratory tract.
- H410 (Very toxic to aquatic life): The biphenyl moiety is highly lipophilic and persistent. It poses a significant risk to aquatic organisms if released into drains.

Toxicological Context

- **Bioactivity:** As a precursor to a neprilysin inhibitor, this compound should be treated as a Potentially Bioactive Substance (PBAS). While not a final drug, it possesses the structural pharmacophore required for enzyme binding.
- **Sensitization:** No specific data indicates sensitization, but standard practice for benzylic-proline derivatives dictates treating it as a potential sensitizer.

Handling & Storage Protocols (SOP)

Storage Architecture

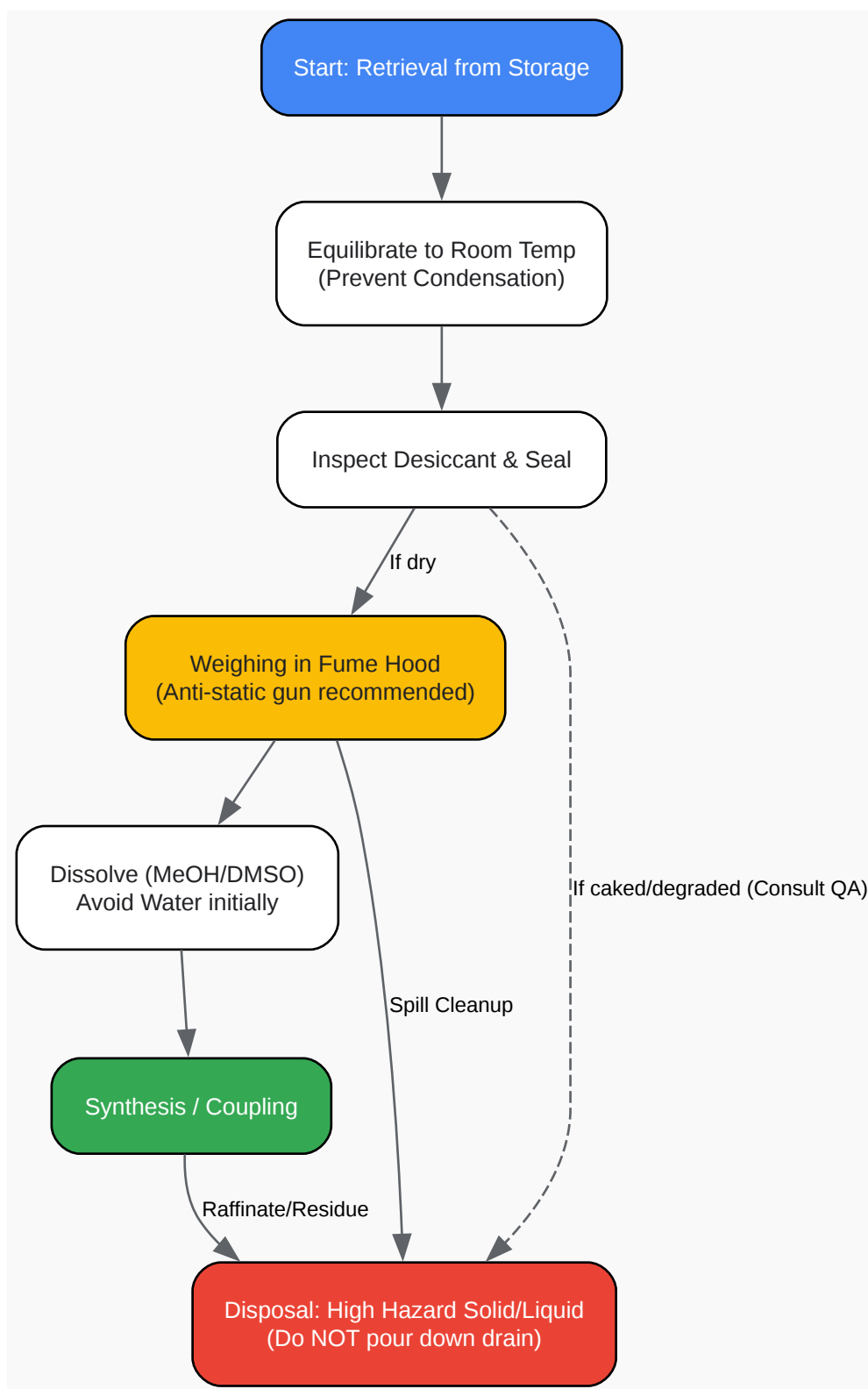
- **Temperature:** Store at 2–8 °C (Refrigerated).
- **Atmosphere:** The HCl salt is hygroscopic.^[5] Moisture absorption leads to clumping and, critically, stoichiometric errors in synthesis due to undefined water content.
 - **Protocol:** Store in a tightly sealed vial within a secondary desiccator jar containing active silica gel or Drierite.
 - **Warm-up:** Allow the vial to equilibrate to room temperature before opening to prevent condensation on the cold solid.

Engineering Controls & PPE

- **Primary Barrier:** Class II Biological Safety Cabinet (BSC) or Chemical Fume Hood.
- **Respiratory:** N95 (minimum) or P100 respirator if handling open powder outside a hood (not recommended).
- **Dermal:** Nitrile gloves (double-gloving recommended for solution preparation).

Workflow Visualization

The following diagram outlines the decision logic for safe handling and waste disposal.



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Caption: Operational workflow for handling hygroscopic, bioactive intermediates.

Experimental Considerations & Synthesis

Integration

Stoichiometry & Molecular Weight Correction

Because the compound is an HCl salt and hygroscopic, the "Apparent Molecular Weight" often exceeds the theoretical 317.81 g/mol .

- Action: Perform a Quantitative NMR (qNMR) or Karl Fischer titration on new batches to determine the precise solvent/water content.
- Correction Factor: Adjust reagent equivalents based on the actual mass of the amino acid, excluding water/HCl weight, to ensure complete coupling in synthesis.

Prevention of Racemization

While the alpha-carbon is quaternary (tetrasubstituted), reducing the risk of proton abstraction compared to simple amino acids, harsh basic conditions should still be avoided during dissolution.

- Recommended Base: Use mild organic bases (DIPEA, NMM) rather than strong inorganic bases (NaOH) during coupling steps to preserve the (S)-configuration.

Solubility Strategy

The biphenyl group significantly reduces water solubility compared to native proline.

- Preferred Solvents: Methanol, Ethanol, DMSO, DMF.
- Aqueous Workups: The compound may partition into the organic layer (DCM/Ethyl Acetate) depending on pH. Ensure the pH is adjusted to keep the amine protonated (acidic pH) if retention in the aqueous phase is desired, or deprotonated (basic pH) to extract into organic solvents.

Emergency Response Guidelines

Scenario	Immediate Action
Inhalation	Move to fresh air immediately. If wheezing occurs, seek medical attention (HCl irritation).
Skin Contact	Brush off dry powder before rinsing. Rinse with copious water for 15 mins. Neutralize with mild soap.
Eye Contact	Flush with water for 15 mins, lifting eyelids. The HCl salt can cause corneal damage; consult an ophthalmologist.
Spill (Solid)	Do not dry sweep (generates dust). Cover with wet paper towels or use a HEPA vacuum. Treat waste as hazardous.
Spill (Liquid)	Absorb with vermiculite or sand. Do not use combustible materials (sawdust).

References

- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for Sacubitril Intermediates. Retrieved from [\[Link\]](#)

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